

Application Notes: Preparing SR 57227A Stock Solution in DMSO

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Compound of Interest

Compound Name: SR 57227A

Cat. No.: B109795

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Introduction

SR 57227A, also known as SR 57227 hydrochloride, is a potent and selective agonist for the serotonin 5-HT₃ receptor.^{[1][2][3]} Unlike many other 5-HT₃ receptor agonists, **SR 57227A** can cross the blood-brain barrier, making it a valuable tool for investigating the role of central 5-HT₃ receptors in various physiological and pathological processes.^{[1][3][4]} It has been utilized in preclinical research to explore its antidepressant-like effects and its influence on animal models of anxiety and aggression.^{[2][4][5]} Some studies also suggest that **SR 57227A** may act as a partial agonist/partial antagonist at the 5-HT₃ receptor.^[6]

Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **SR 57227A** due to its high solvating power.^{[1][2][5]} This document provides a detailed protocol for the preparation, storage, and handling of **SR 57227A** stock solutions in DMSO for research applications.

Data Presentation

Table 1: Chemical and Physical Properties of **SR 57227A** Hydrochloride

Property	Value	References
Synonyms	SR 57227A, SR 57227 hydrochloride	[1]
Chemical Name	4-amino-(6-chloro-2-pyridyl)-1 piperidine hydrochloride	[3]
CAS Number	77145-61-0	[1][2][5]
Molecular Formula	C ₁₀ H ₁₄ ClN ₃ ·HCl	[1][5]
Molecular Weight	248.15 g/mol	[1][2][5][7]
Appearance	White to off-white or light yellow solid	[1][2]

Table 2: Solubility and Recommended Storage Conditions

Parameter	Details	References
Solubility in DMSO	≥8.33 mg/mL (≥33.57 mM). Sonication is recommended to aid dissolution. Some suppliers report solubility up to 24.82 mg/mL (100 mM).	[1][2][7]
Other Solvents	Water: 24.82 mg/mL (100 mM); PBS (pH 7.2): 1 mg/mL; Ethanol: Slightly soluble.	[2][5][7]
Storage (Powder)	Store at -20°C for up to 3 years.	[1][8]
Storage (In DMSO)	Store in aliquots at -80°C for up to 1 year, or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. Keep sealed and away from moisture.	[1][2][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SR 57227A Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. The volumes and weights can be adjusted as needed for different desired concentrations.

Materials:

- **SR 57227A** hydrochloride (MW: 248.15 g/mol)
- Anhydrous or ACS Grade Dimethyl sulfoxide (DMSO)[9]
- Calibrated analytical balance
- Sterile, amber, or light-protecting microcentrifuge tubes
- Sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[1][2]

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves (butyl rubber or double nitrile gloves are recommended when handling DMSO).[10]
- Handle **SR 57227A** powder and DMSO in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent that can penetrate the skin and may carry dissolved substances with it.[10] Handle with care.

Procedure:

- Preparation: Allow the vial of **SR 57227A** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Carefully weigh out 1 mg of **SR 57227A** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Solvent Calculation: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} \times 248.15 \text{ g/mol}) = 0.000403 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 403 \mu\text{L}$
- Dissolution: Add 403 μL of DMSO to the microcentrifuge tube containing the **SR 57227A** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If dissolution is slow, sonicate the tube in a water bath for 5-10 minutes.^{[1][2]} Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, light-protecting tubes. Store the aliquots at -80°C for long-term stability.^[2]

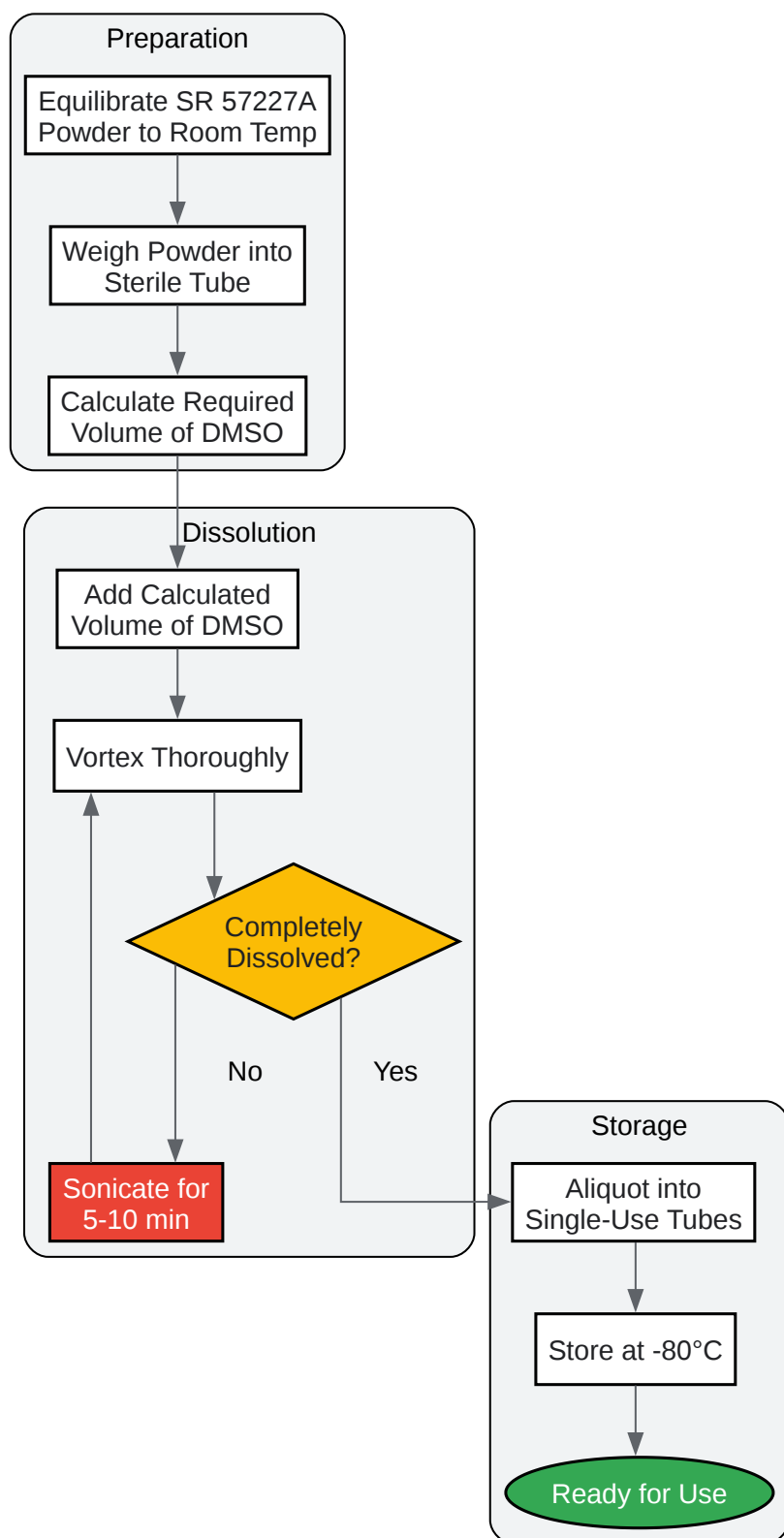
Table 3: Example Volumes for Preparing **SR 57227A** Stock Solutions in DMSO

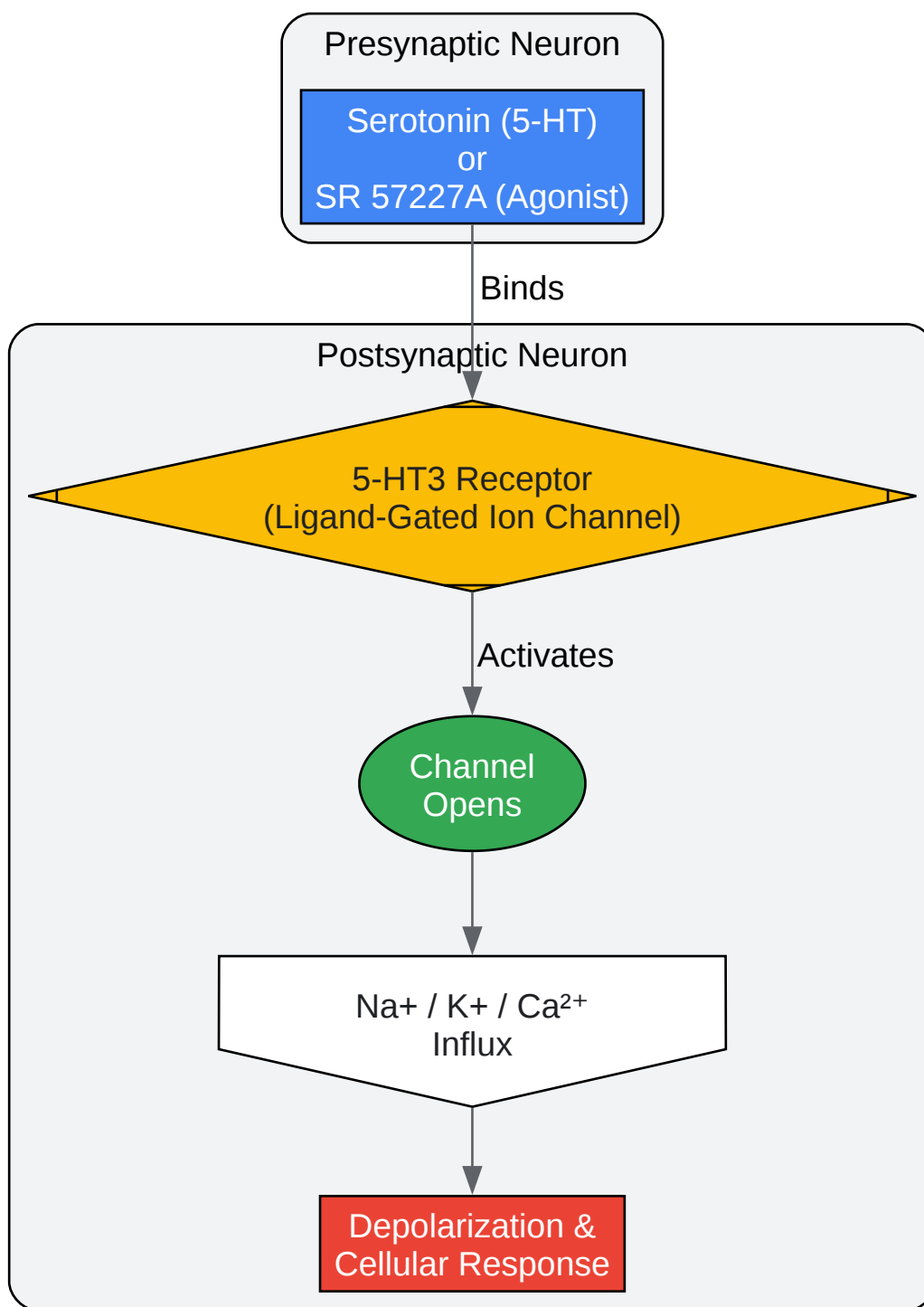
Desired Concentration	Mass of SR 57227A	Volume of DMSO to Add
1 mM	1 mg	4.03 mL
5 mM	1 mg	806 µL
10 mM	1 mg	403 µL
10 mM	5 mg	2.015 mL
20 mM	5 mg	1.007 mL
50 mM	10 mg	806 µL

Calculations are based on a molecular weight of 248.15 g/mol .[\[7\]](#)

Visualizations

Workflow for SR 57227A Stock Solution Preparation





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